

Application Notes and Protocols for the Chemical Synthesis of Anthemis Glycoside B

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Compound of Interest

Compound Name: *Anthemis glycoside B*

Cat. No.: *B1246651*

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Abstract

This document provides a comprehensive overview and detailed protocols for the chemical synthesis of **Anthemis glycoside B**, also known as amygdalin-6"-p-coumarate. Due to the absence of a published total synthesis of this specific natural product, a plausible synthetic route has been devised based on established methodologies in carbohydrate and natural product chemistry. The synthesis involves four key stages: 1) preparation of the aglycone, (R)-mandelonitrile; 2) synthesis of a suitable protected disaccharide donor, octa-O-acetyl- β -D-gentiobiose; 3) glycosylation of the aglycone with the disaccharide donor; and 4) regioselective acylation of the glycoside with p-coumaric acid followed by global deprotection. Detailed experimental procedures, data presentation in tabular format, and workflow diagrams are provided to guide researchers in the laboratory synthesis of this complex natural product.

Introduction

Anthemis glycoside B is a cyanogenic glycoside found in plants of the Anthemis genus. Its structure consists of the (R)-mandelonitrile aglycone linked to a gentiobiose (β -D-glucopyranosyl-(1 \rightarrow 6)- β -D-glucopyranose) moiety, which is further esterified with a p-coumaroyl group at the 6"-position of the terminal glucose. The synthesis of such complex glycosides presents significant challenges, including the stereoselective formation of the glycosidic linkage and the regioselective functionalization of the carbohydrate backbone. This application note outlines a feasible synthetic strategy to access **Anthemis glycoside B**.

Proposed Synthetic Pathway

The proposed synthetic route for **Anthemis glycoside B** is depicted in the workflow diagram below. The strategy relies on the preparation of key building blocks, followed by their convergent assembly.

- To cite this document: BenchChem. [Application Notes and Protocols for the Chemical Synthesis of Anthemis Glycoside B]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1246651#methods-for-the-chemical-synthesis-of-anthemis-glycoside-b\]](https://www.benchchem.com/product/b1246651#methods-for-the-chemical-synthesis-of-anthemis-glycoside-b)

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